

Essential Safety and Logistical Information for Handling Arachidonoyl m-Nitroaniline

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Compound of Interest

Compound Name: Arachidonoyl m-Nitroaniline

Cat. No.: B594248

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **Arachidonoyl m-Nitroaniline**, a colorimetric substrate used to measure fatty acid amide hydrolase (FAAH) activity.^[1] Adherence to these guidelines is critical to minimize risks and ensure a safe laboratory environment.

Arachidonoyl m-Nitroaniline is toxic if swallowed, in contact with skin, or if inhaled and may cause damage to organs through prolonged or repeated exposure.^{[2][3][4][5]} It is also harmful to aquatic life with long-lasting effects.^{[2][3][4]} The toxicological properties of this specific compound have not been thoroughly investigated, warranting a cautious approach.^{[2][5][6]} Upon hydrolysis, it releases m-nitroaniline, a compound known to cause methemoglobinemia, leading to cyanosis.^{[2][5]}

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **Arachidonoyl m-Nitroaniline**.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or goggles	Must conform to EN 166 (EU) or NIOSH (US) standards.[7]
Hands	Chemical-resistant, impervious gloves	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact.[2]
Body	Protective clothing, lab coat	Wear fire/flammable resistant and impervious clothing.[7] Immediately remove and wash contaminated clothing before reuse.[2][3]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Required when engineering controls are not sufficient to maintain airborne concentrations below exposure limits or if irritation is experienced.[8] Always handle in a well-ventilated area or under a chemical fume hood. [2][3]

Operational Plan: Handling and Storage

Proper handling and storage procedures are crucial to prevent exposure and maintain the integrity of the compound.

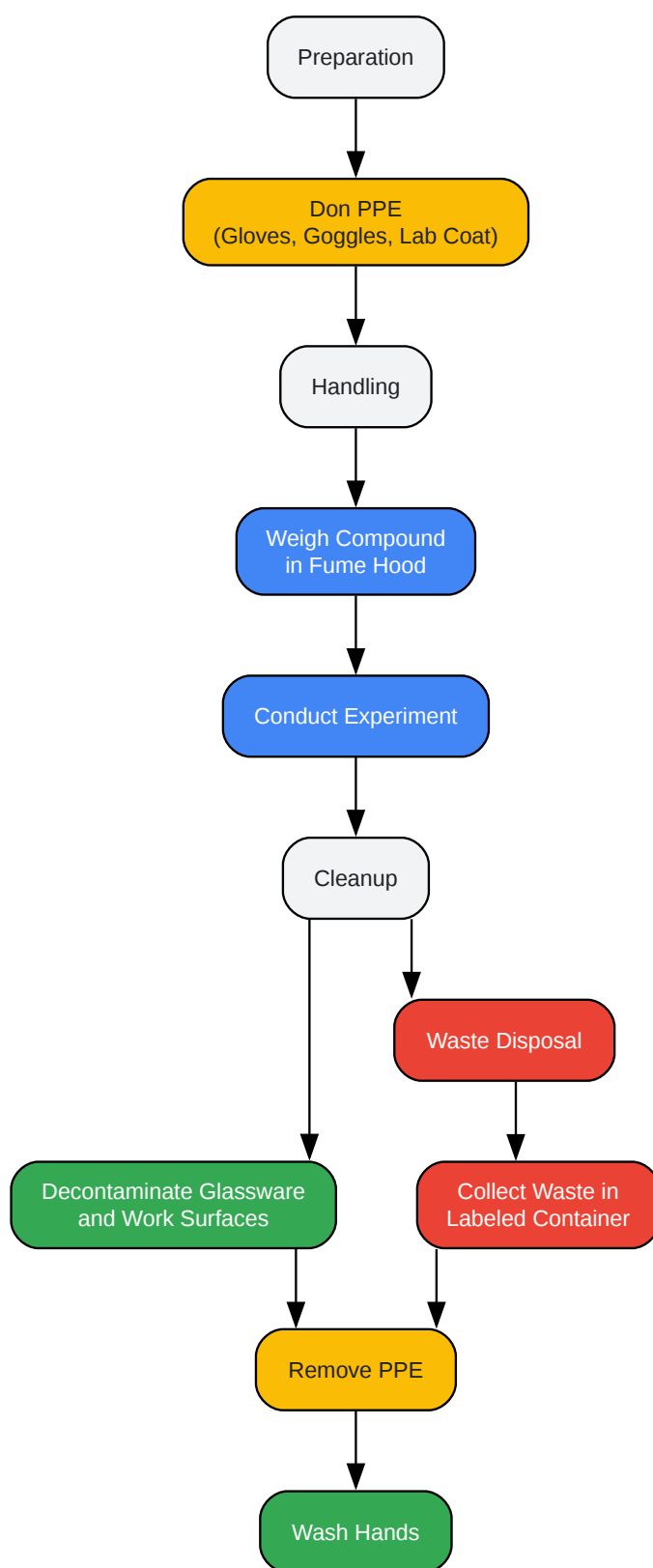
Procedure	Key Steps and Precautions
Handling	- Avoid all personal contact, including inhalation. [4][5] - Wear all required personal protective equipment. - Use in a well-ventilated area or under a chemical fume hood. [2][3] - Avoid formation of dust and aerosols. [2][4][5] - Do not eat, drink, or smoke in the work area. [2][3][8] - Wash hands thoroughly after handling. [2][3][8]
Storage	- Store in a tightly closed, original container. [2][3][5][8] - Keep in a dry, cool, and well-ventilated place. [2][3][5][8] - Store in a locked and secure area. [2][3][8] - Incompatible with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates. [8]

Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Product and Contaminated Materials	- Dispose of as hazardous waste at an approved waste disposal plant.[2][3][8] - All disposal practices must be in accordance with local, state, and federal regulations.[2][3] - Do not allow the material to enter drains or waterways.[2][3][4] - Leave the chemical in its original container; do not mix with other waste.[2][3]
Empty Containers	- Handle uncleaned containers as you would the product itself.[2][3] - Dispose of in the same manner as unused product.
Spills	- Evacuate the area and ensure adequate ventilation. - For small spills, dampen the solid material with 60-70% ethanol.[9] - Carefully sweep or scoop up the dampened material and place it in a suitable, closed container for disposal.[9] - Clean the spill area with absorbent paper dampened with 60-70% ethanol, followed by washing with soap and water.[9] - Seal all contaminated materials in a vapor-tight plastic bag for disposal.[9]

Experimental Workflow: Safe Handling and Disposal



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Phone: (601) 213-4426

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